

"Boroval" Experimental Data: A Comparative Analysis for Drug Development Professionals

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Compound of Interest

Compound Name: *Boroval*
CAS No.: *94242-92-9*
Cat. No.: *B1234990*

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This guide provides a detailed comparison of the experimental data for "**Boroval**" (d-boroVal), a novel antibacterial agent, with its structural analogs. The data presented here is crucial for researchers and scientists in the field of drug development for evaluating its potential as a therapeutic agent.

Quantitative Data Summary

The antibacterial efficacy of "**Boroval**" and its related compounds was primarily evaluated by determining their Minimum Inhibitory Concentration (MIC) against various bacterial strains. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.

Table 1: Minimum Inhibitory Concentrations (MICs) of Boron-Containing Alanine Analogs against *E. coli* and *S. aureus*

Compound	E. coli MIC (µg/mL)	S. aureus MIC (µg/mL)
d-boroAla-(–)-pinanediol	8 - 32	8 - 32
d-boroAla (Borovaline)	>128	>128
l-boroAla	>128	>128
Acetyl-d-boroAla	>128	>128
boroGly	>128	>128
d-boroHomoAla	>128	>128
d-boroVal (Boroval)	>128	>128

Data sourced from a study on d-boroAla as a novel broad-spectrum antibacterial agent.[\[1\]](#)

Table 2: Spectrum of Antibacterial Activity of d-boroAla-(–)-pinanediol

Bacterial Strain	Gram Type	MIC (µg/mL)
Escherichia coli	Gram-negative	8 - 32
Salmonella enterica serovar Typhimurium	Gram-negative	16 - 64
Staphylococcus aureus	Gram-positive	8 - 32
Bacillus subtilis	Gram-positive	8 - 16

This table highlights the broad-spectrum activity of the most active analog, d-boroAla-(–)-pinanediol.[\[1\]](#)

Experimental Protocols

A detailed understanding of the methodologies used to obtain the above data is essential for accurate interpretation and potential replication of the experiments.

Minimum Inhibitory Concentration (MIC) Assay:

The MIC values were determined using the broth microdilution method according to the guidelines of the Clinical and Laboratory Standards Institute (CLSI).

- **Preparation of Bacterial Inoculum:** Bacterial strains were grown overnight in Mueller-Hinton broth (MHB). The suspension was then diluted to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Compound Dilution:** The test compounds were serially diluted in a 96-well microtiter plate using MHB.
- **Inoculation:** Each well was inoculated with the prepared bacterial suspension.
- **Incubation:** The plates were incubated at 37°C for 16-20 hours.
- **MIC Determination:** The MIC was recorded as the lowest concentration of the compound that completely inhibited visible bacterial growth.

LC-MS/MS Assay for D-Ala-D-Ala Ligase Inhibition:

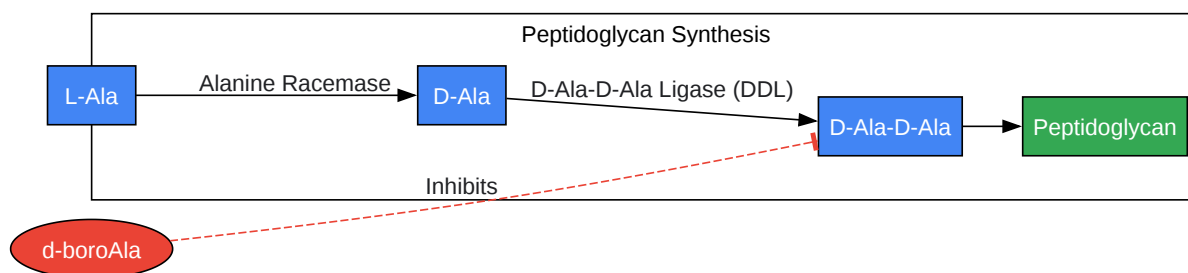
This assay was used to confirm the mechanism of action of the boroAla analogs.

- **Cell Culture and Treatment:** Bacterial cells (e.g., *E. coli*) were grown to mid-log phase and then treated with sub-MIC concentrations of the test compounds.
- **Metabolite Extraction:** The cells were harvested, and intracellular metabolites were extracted.
- **LC-MS/MS Analysis:** The levels of D-Ala and D-Ala-D-Ala in the cell extracts were quantified using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
- **Data Analysis:** A decrease in the intracellular concentration of D-Ala-D-Ala upon treatment with the compound was indicative of D-Ala-D-Ala ligase (DDL) inhibition. The results showed that d-boroAla exerts its antibacterial activity by inhibiting DDL.^[1]

Mechanism of Action and Signaling Pathway

The primary antibacterial mechanism of "**Boroval**" and its active analogs is the inhibition of the D-Ala-D-Ala ligase (DDL) enzyme. This enzyme is crucial for the synthesis of the peptidoglycan

layer of the bacterial cell wall. By inhibiting DDL, these compounds disrupt cell wall synthesis, leading to bacterial cell death.[1]

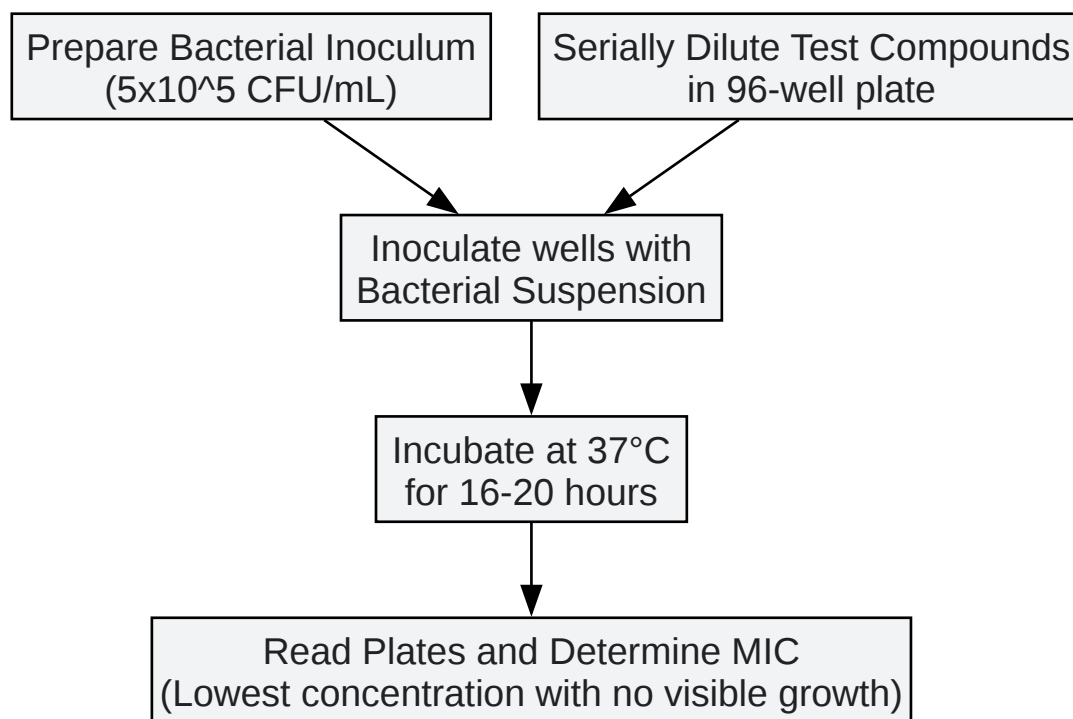


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Caption: Inhibition of the D-Ala-D-Ala ligase (DDL) pathway by d-boroAla.

Experimental Workflow for MIC Determination

The following diagram illustrates the workflow for determining the Minimum Inhibitory Concentration of the compounds.



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Caption: Workflow for the broth microdilution MIC assay.

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References

- 1. Characterization of d-boroAla as a Novel Broad Spectrum Antibacterial Agent Targeting d-Ala-d-Ala Ligase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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